

Unveiling the Solubility Profile of 8-Amino-2-naphthalenesulfonic Acid: A Technical Guide

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Compound of Interest

Compound Name: 8-Amino-2-naphthalenesulfonic acid

Cat. No.: B089468

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **8-Amino-2-naphthalenesulfonic acid** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound in their work.

Core Focus: Solubility Characteristics

8-Amino-2-naphthalenesulfonic acid is an aromatic organic compound with a molecular structure that incorporates both a polar sulfonic acid group and a basic amino group, leading to complex solubility behavior. Understanding its solubility is critical for a wide range of applications, including synthesis, purification, and formulation development.

Quantitative Solubility Data

Despite a comprehensive search of scientific literature and chemical databases, specific quantitative solubility data for **8-Amino-2-naphthalenesulfonic acid** in a range of organic solvents remains largely unpublished. The available information is primarily qualitative. The following table summarizes the known solubility characteristics of **8-Amino-2-naphthalenesulfonic acid** in water and various organic solvents.

Solvent	Solubility	Remarks
Water	Readily soluble[1][2]	Solubility is higher in alkaline solutions due to the ionization of the sulfonic acid group.[1][2] The presence of the polar sulfonic acid group allows for the formation of hydrogen bonds with water molecules.[1]
Aqueous Base	Slightly soluble[3]	-
Dimethyl Sulfoxide (DMSO)	Soluble[4], Slightly soluble (with sonication)[3]	To enhance solubility, warming the mixture to 37°C and using an ultrasonic bath is recommended.[4]
Chloroform	Soluble[4]	-
Dichloromethane	Soluble[4]	-
Ethyl Acetate	Soluble[4]	-
Acetone	Soluble[4]	-
Methanol	Soluble[1]	-
Ethanol	Soluble[1]	-

It is important to note that for a structurally related compound, 8-(phenylamino)-1-naphthalenesulfonic acid (1,8-ANS), the solubility has been quantified in Dimethyl Sulfoxide (DMSO) as approximately 20 mg/mL and in dimethylformamide as approximately 30 mg/mL.[5] While not the same molecule, this information may provide a useful reference point.

Experimental Protocols for Solubility Determination

For researchers seeking to quantify the solubility of **8-Amino-2-naphthalenesulfonic acid** in specific solvent systems, the following established experimental protocols can be employed.

Shake-Flask Method

The shake-flask method is a widely recognized and accurate technique for determining equilibrium solubility.

Methodology:

- **Preparation:** An excess amount of solid **8-Amino-2-naphthalenesulfonic acid** is added to a known volume of the desired organic solvent in a sealed, temperature-controlled vessel (e.g., a screw-cap vial or flask).
- **Equilibration:** The mixture is agitated (e.g., using a shaker or magnetic stirrer) at a constant temperature for a sufficient period to ensure that equilibrium is reached. This typically takes 24 to 72 hours.
- **Phase Separation:** Once equilibrium is established, the undissolved solid is separated from the saturated solution. This is commonly achieved through centrifugation followed by filtration using a syringe filter that is compatible with the organic solvent.
- **Quantification:** The concentration of **8-Amino-2-naphthalenesulfonic acid** in the clear, saturated filtrate is determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and reliable method for this purpose.
- **Calculation:** The solubility is then calculated and expressed in units such as grams per 100 mL (g/100mL) or moles per liter (mol/L).

High-Throughput Screening (HTS) Methods

For rapid screening of solubility in multiple solvents, various high-throughput methods can be utilized. These methods are often miniaturized and automated.

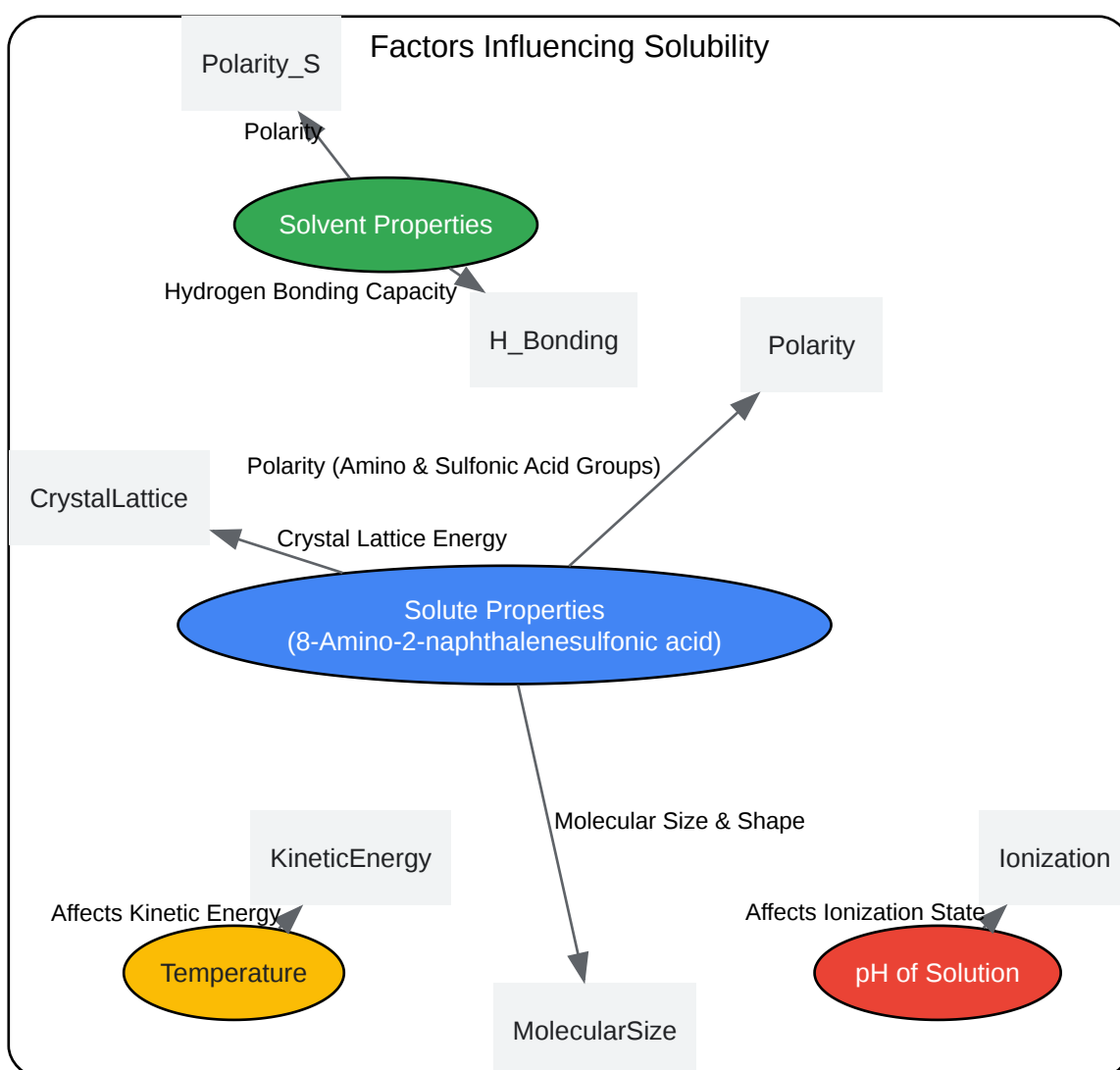
Methodology:

- **Sample Preparation:** Small, precise amounts of **8-Amino-2-naphthalenesulfonic acid** are dispensed into the wells of a microplate.
- **Solvent Addition:** A known volume of each organic solvent is added to the respective wells.

- **Mixing and Equilibration:** The microplate is sealed and agitated to facilitate dissolution. The equilibration time may be shorter than in the shake-flask method.
- **Analysis:** The concentration of the dissolved compound is often determined directly in the microplate using spectroscopic methods, such as UV-Vis spectrophotometry, if the compound has a suitable chromophore.

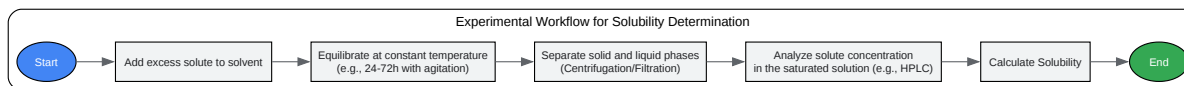
Visualizing Key Concepts

To further aid in the understanding of the principles and processes involved in determining the solubility of **8-Amino-2-naphthalenesulfonic acid**, the following diagrams are provided.



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Caption: Factors influencing the solubility of organic compounds.



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Caption: A generalized experimental workflow for determining solubility.

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